

A Comprehensive Technical Guide to 4-Isopropyl-2-methylaniline: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Isopropyl-2-methylaniline

CAS No.: 112121-89-8

Cat. No.: B3417682

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers an in-depth exploration of **4-isopropyl-2-methylaniline**, a substituted aniline with significant potential in various research and development domains. As a senior application scientist, this document is structured to provide not only a repository of factual data but also a narrative that elucidates the scientific rationale behind its synthesis and application. We will delve into its chemical identity, properties, a validated synthetic protocol, and its prospective utility in medicinal chemistry and materials science, all grounded in authoritative references.

Chemical Identity and Physicochemical Properties

4-Isopropyl-2-methylaniline, also known by its IUPAC name 2-methyl-4-propan-2-ylaniline, is an aromatic amine whose structural features—a methyl group ortho to the amine and an isopropyl group para to it—confer specific steric and electronic properties that are of interest in chemical synthesis and drug design.

A critical first step in the rigorous scientific investigation of any compound is the unequivocal confirmation of its identity through standardized chemical identifiers. The primary identifiers for **4-Isopropyl-2-methylaniline** are its PubChem Compound Identification (CID) number and its Chemical Abstracts Service (CAS) registry number. While a specific ChemSpider ID was not readily available from public databases at the time of this writing, the PubChem and CAS identifiers provide robust and verifiable points of reference.

Table 1: Chemical Identifiers and Physicochemical Properties of **4-Isopropyl-2-methylaniline**

Property	Value	Source
PubChem CID	18517012	[1]
CAS Number	112121-89-8	[1], [2][3]
Molecular Formula	C10H15N	[1]
Molecular Weight	149.23 g/mol	[1]
IUPAC Name	2-methyl-4-propan-2-ylaniline	[1]
Canonical SMILES	<chem>CC1=C(C=C(C=C1)C(C)C)N</chem>	[1]
InChI	InChI=1S/C10H15N/c1-7(2)9-4-5-10(11)8(3)6-9/h4-7H,11H2,1-3H3	[1]
Appearance	Expected to be a liquid or low-melting solid	General chemical knowledge
XLogP3	2.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]

Synthesis of 4-Isopropyl-2-methylaniline: A Validated Protocol

The synthesis of **4-isopropyl-2-methylaniline** can be approached through several synthetic strategies. A common and reliable method involves the nitration of p-cymene (4-isopropyltoluene) followed by the reduction of the resulting nitroaromatic intermediate. This approach is favored for its relatively high yields and the commercial availability of the starting material.

Rationale for the Synthetic Approach

The choice of a two-step synthesis involving nitration and subsequent reduction is based on fundamental principles of electrophilic aromatic substitution and functional group transformations. The isopropyl and methyl groups on the p-cymene ring are ortho-, para-directing activators. Nitration will predominantly occur at the positions ortho to these activating groups. The steric hindrance from the isopropyl group favors nitration at the position ortho to the methyl group, leading to the desired 2-nitro-4-isopropyl-1-methylbenzene intermediate. Subsequent reduction of the nitro group to an amine is a high-yielding and well-established transformation.

Detailed Experimental Protocol

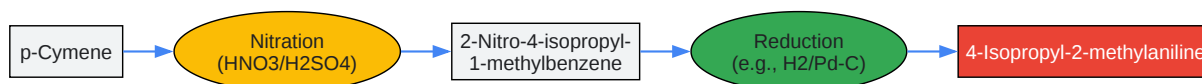
Step 1: Nitration of p-Cymene

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, place p-cymene and a suitable solvent such as acetic anhydride.
- Cool the flask in an ice-salt bath to maintain a temperature between 0 and 5 °C.
- Slowly add a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid from the dropping funnel while vigorously stirring. The temperature must be carefully controlled to prevent dinitration and other side reactions.
- After the addition is complete, allow the reaction to stir at a low temperature for a specified period to ensure complete conversion.
- Carefully pour the reaction mixture onto crushed ice to quench the reaction and precipitate the crude nitro product.

- Filter the precipitate, wash it with cold water until the washings are neutral, and then with a small amount of cold ethanol.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure 2-nitro-4-isopropyl-1-methylbenzene.

Step 2: Reduction of 2-Nitro-4-isopropyl-1-methylbenzene

- In a round-bottom flask, dissolve the purified 2-nitro-4-isopropyl-1-methylbenzene in a suitable solvent, such as ethanol or acetic acid.
- Add a reducing agent. A common and effective method is catalytic hydrogenation using a palladium on carbon (Pd/C) catalyst under a hydrogen atmosphere. Alternatively, metal/acid reductions, such as with tin and hydrochloric acid, can be employed.
- For catalytic hydrogenation, pressurize the reaction vessel with hydrogen gas and stir the mixture at room temperature until the theoretical amount of hydrogen has been consumed.
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Remove the solvent under reduced pressure.
- If a metal/acid reduction was used, neutralize the reaction mixture with a base, such as sodium hydroxide, and extract the product with an organic solvent like diethyl ether or ethyl acetate.
- Dry the organic extracts over an anhydrous drying agent (e.g., sodium sulfate), filter, and evaporate the solvent to yield the crude **4-isopropyl-2-methylaniline**.
- Purify the product by vacuum distillation or column chromatography to obtain the final, high-purity compound.



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Caption: Synthetic pathway for **4-Isopropyl-2-methylaniline**.

Applications in Research and Development

Substituted anilines are a cornerstone of modern medicinal chemistry and materials science due to their versatile chemical reactivity and their ability to act as key pharmacophores or monomeric units.^[4]

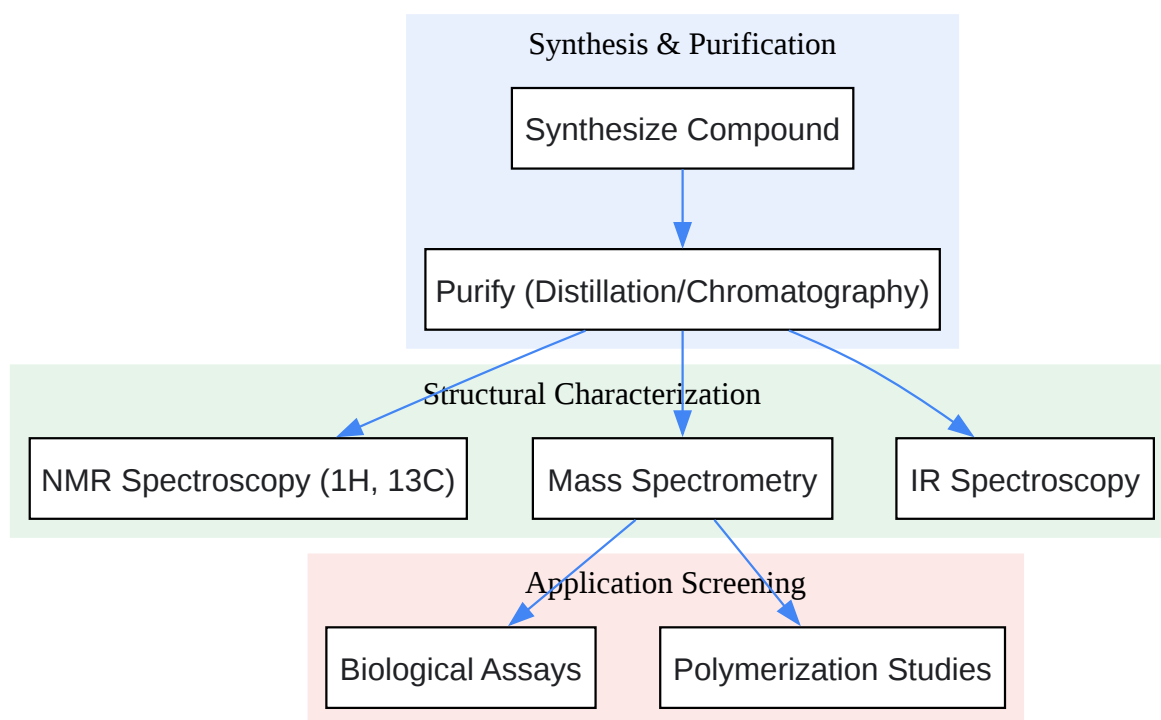
Medicinal Chemistry and Drug Discovery

Aniline derivatives are integral components of a vast number of approved drugs and clinical candidates.^{[5][6][7]} The aniline moiety can serve as a versatile scaffold for introducing various functional groups to optimize the pharmacokinetic and pharmacodynamic properties of a drug molecule. The specific substitution pattern of **4-isopropyl-2-methylaniline** makes it an attractive starting point for the synthesis of novel bioactive compounds.

The presence of the aniline functional group, however, can sometimes be associated with metabolic liabilities.^[8] The development of isosteric replacements for the aniline group is an active area of research aimed at improving the safety profiles of drug candidates.^[8]

Materials Science

Anilines are the precursors to polyanilines, a class of conducting polymers with a wide range of applications in electronics, sensors, and anti-corrosion coatings. The properties of polyaniline can be tuned by modifying the aniline monomer. The isopropyl and methyl groups in **4-isopropyl-2-methylaniline** can impart increased solubility and processability to the resulting polymer, which are significant advantages over unsubstituted polyaniline.



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Caption: Experimental workflow for the synthesis and evaluation of **4-Isopropyl-2-methylaniline**.

Conclusion

4-Isopropyl-2-methylaniline is a valuable chemical entity with considerable potential for innovation in both drug discovery and materials science. Its well-defined structure and the availability of reliable synthetic routes make it an accessible building block for researchers. This guide has provided a comprehensive overview of its key identifiers, physicochemical properties, a detailed synthetic protocol, and a forward-looking perspective on its applications. The self-validating nature of the described protocols, grounded in established chemical principles, ensures that researchers can confidently utilize this information in their own experimental endeavors.

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